

Triumbelletin: A Technical Overview of a Novel Natural Compound

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Compound of Interest

Compound Name: *Triumbelletin*

Cat. No.: *B027111*

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Abstract

This technical guide provides a comprehensive overview of the discovery, origin, and current scientific understanding of the natural compound **Triumbelletin**. It is intended for researchers, scientists, and professionals in the field of drug development. **Triumbelletin**, a tricoumarin rhamnopyranoside, has been identified and isolated from the rhizome of *Wikstroemia indica*. While initial studies have explored the chemical constituents of this plant for various activities, including anti-tumor effects, data regarding the specific biological activity of **Triumbelletin** remains limited. This document summarizes the available data on its discovery and the experimental protocols for the isolation of related compounds from its natural source.

Discovery and Origin

Triumbelletin was first identified as one of seventeen phenolic constituents isolated from the rhizome of the plant *Wikstroemia indica* (L.) C.A. Mey.[1][2]. The discovery was the result of a phytochemical investigation aimed at identifying the bioactive compounds within this plant, which has a history of use in traditional medicine[1][2]. The isolation and structural elucidation of **Triumbelletin** were detailed in a 2014 publication in *Natural Product Research & Development*[1][2][3].

Table 1: Compound Identification

Property	Value
Compound Name	Triumbelletin
Chemical Class	Tricoumarin rhamnopyranoside
Natural Source	Wikstroemia indica (Rhizome)
CAS Number	131559-54-1

Experimental Protocols

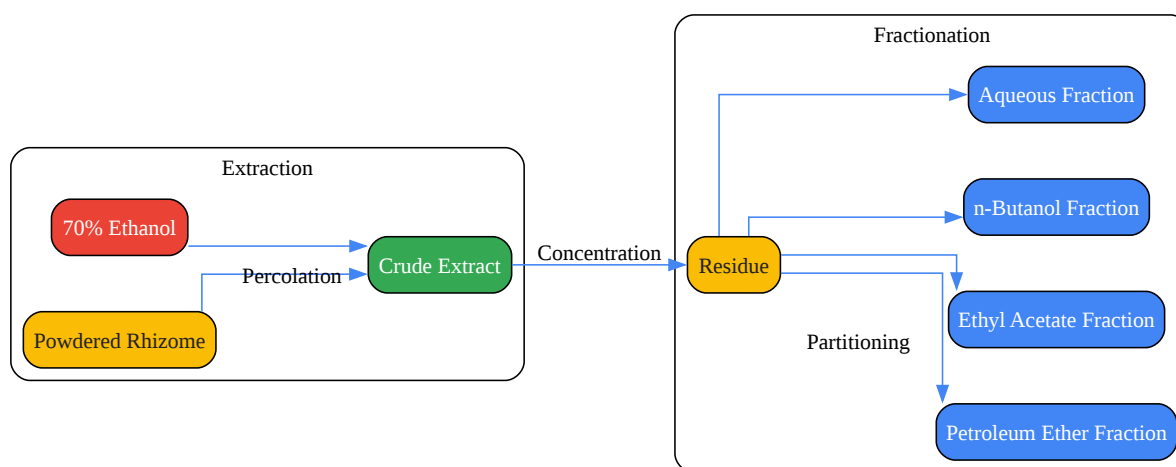
The following sections detail the generalized experimental protocols for the isolation and identification of phenolic compounds from *Wikstroemia indica*, as inferred from the available literature. It is important to note that the specific, detailed protocol for the isolation of **Triumbelletin** is contained within the primary literature and may not be fully accessible in the public domain.

Plant Material Collection and Preparation

Fresh rhizomes of *Wikstroemia indica* are collected and authenticated. The rhizomes are then cleaned, dried, and pulverized to a coarse powder to increase the surface area for efficient extraction.

Extraction and Fractionation

The powdered rhizome is typically extracted with a solvent such as 70% ethanol using a percolation method at room temperature[4]. The resulting crude extract is then concentrated under reduced pressure to yield a residue. This residue is suspended in water and subjected to sequential liquid-liquid partitioning with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol, to separate compounds based on their solubility.



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Figure 1: General workflow for the extraction and fractionation of compounds from *Wikstroemia indica*.

Isolation and Purification

The various fractions obtained from the partitioning process are subjected to a series of chromatographic techniques to isolate individual compounds. These techniques typically include:

- Column Chromatography: Using silica gel or Sephadex LH-20 as the stationary phase.
- High-Performance Liquid Chromatography (HPLC): For final purification of the isolated compounds.

Structure Elucidation

The chemical structure of the isolated compounds, including **Triumbelletin**, is determined using a combination of spectroscopic methods:

- Mass Spectrometry (MS): To determine the molecular weight and molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ¹H-NMR, ¹³C-NMR, and 2D-NMR techniques (COSY, HMQC, HMBC) to elucidate the detailed chemical structure.

Anti-Tumor Activity

The initial study that identified **Triumbelletin** also investigated the anti-tumor activity of some of the isolated phenolic constituents against human colon cancer cell lines SW480 and SW620[1][2]. However, the available abstracts and summaries of this research indicate that other compounds isolated from *Wikstroemia indica*, such as wikstromol, matairesinol, syringaresinol, pinoresinol, ciwujiatone, isorhamnetin-3-O-robinobioside, wikstaiwanone A, and wikstaiwanone B, were the ones that exhibited anti-tumor activities[1][2]. Notably, ciwujiatone (compound 6) was reported to show the most significant activity[1][2].

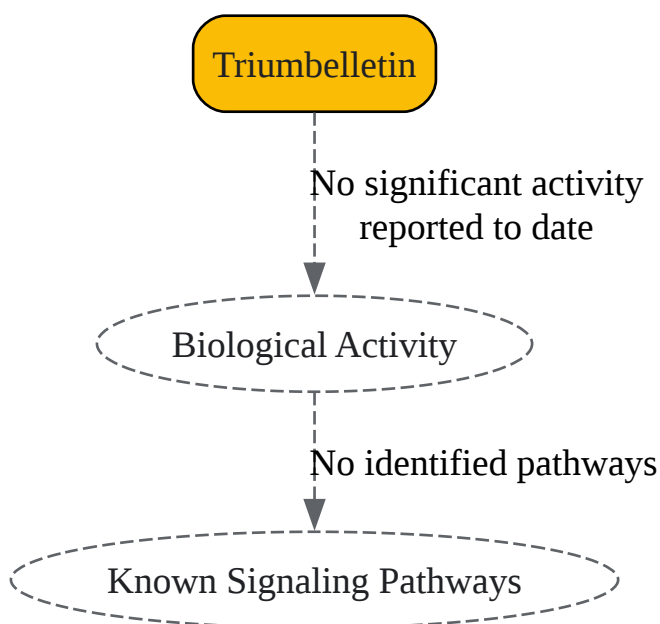
At present, there is no publicly available quantitative data, such as IC₅₀ values, to suggest that **Triumbelletin** itself possesses significant cytotoxic activity against SW480 or SW620 colon cancer cell lines.

Table 2: Summary of Reported Anti-Tumor Activity of Compounds from *Wikstroemia indica*

Compound	Activity against SW480 & SW620	IC50 Values
Triumbelletin	Not Reported	Not Available
Wikstromol	Reported	Not Available
Matairesinol	Reported	Not Available
Syringaresinol	Reported	Not Available
Pinoresinol	Reported	Not Available
Ciwujiatone	Most Significant	Not Available
Isorhamnetin-3-O-robinobioside	Reported	Not Available
Wikstaiwanone A	Reported	Not Available
Wikstaiwanone B	Reported	Not Available

Signaling Pathways

Currently, there is no scientific literature available that describes the mechanism of action or any associated signaling pathways for **Triumbelletin**. The initial research on the phenolic constituents of *Wikstroemia indica* did not delve into the molecular mechanisms of the active compounds.



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Figure 2: Logical relationship illustrating the current lack of data on **Triumbelletin**'s biological activity and signaling pathways.

Conclusion

Triumbelletin is a naturally occurring tricoumarin rhamnopyranoside isolated from the rhizome of *Wikstroemia indica*. While the methodology for its isolation as part of a broader phytochemical analysis has been established, there is currently a lack of evidence to support any significant anti-tumor activity or to associate it with any specific cellular signaling pathways. Future research is required to determine if **Triumbelletin** possesses any notable biological activities that would warrant further investigation for drug development purposes. For researchers interested in the anti-tumor potential of compounds from *Wikstroemia indica*, the focus of current literature points towards other co-isolated phenolic compounds.

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